

tricosane high pressure behavior vs other hydrocarbons

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tricosane

CAS No.: 638-67-5

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Tricosane Properties and Phase Change Data

Tricosane (C₂₃H₄₈) is a linear-chain alkane. The tables below summarize its key thermodynamic properties, which are foundational to understanding its behavior under various conditions, including its use as a PCM.

Table 1: Fundamental Thermodynamic Properties of Tricosane [1] [2] [3]

Property	Value	Unit	Method / Source
Molecular Formula	C ₂₃ H ₄₈	-	-
Molecular Weight	324.6272	g/mol	-
Boiling Point (T _{boil})	593.9 - 653.2	K	Various
Melting Point (T _{fus})	320.0 ± 1.0 (Average)	K	DSC, Various
Critical Temperature (T _c)	790.0 ± 8.0	K	-
Critical Pressure (P _c)	9.0 ± 2.0	bar	-

Property	Value	Unit	Method / Source
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	117.0 - 120.5	kJ/mol	Correlation Gas Chromatography
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	52.6 - 55.33	kJ/mol	DSC, Joback Calculated
Liquid Heat Capacity ($C_{p,\text{liquid}}$)	772.00	J/mol×K	at 353 K

Table 2: Phase Transition Enthalpy and Entropy [1]

Tricosane undergoes solid-state transitions before complete melting. This data is crucial for understanding its energy storage mechanism as a PCM.

Initial Phase	Final Phase	Transition Enthalpy (ΔH_{trs})	Transition Entropy (ΔS_{trs})	Temperature
Crystalline, II	Crystalline, I	21.500 - 21.757 kJ/mol	69.37 - 69.4 J/mol·K	~313.6 K
Crystalline, I	Liquid	52.250 - 53.974 kJ/mol	168.33 - 168.3 J/mol·K	~320.7 K

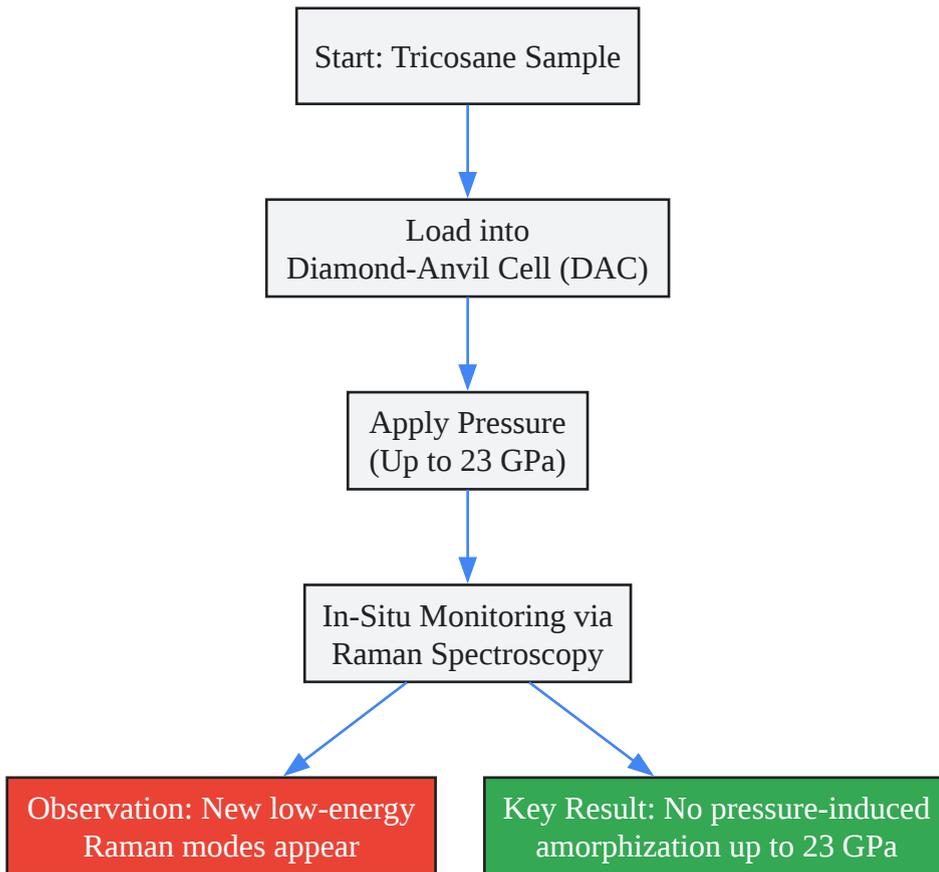
High-Pressure Behavior of Tricosane

Information on the high-pressure behavior of **tricosane** is limited. One relevant study was identified, with its experimental protocol and findings summarized below and in the diagram.

Experimental Protocol: High-Pressure Raman Spectroscopy [4]

- **Objective:** To explore the structural behavior of a linear-chain hydrocarbon, **tricosane**, under high pressure.
- **Equipment:** A diamond-anvil cell (DAC) was used to generate high pressures.
- **Method:** The sample was compressed to **23 GPa** at room temperature. Its structural and chemical changes were monitored in situ using **Raman spectroscopy**, a technique that probes molecular vibrations.

- **Key Finding:** Upon compression, new modes appeared in the low-energy region of the Raman spectrum. A critical result was that **tricosane** showed **no evidence of pressure-induced amorphization** (where a crystal loses its long-range order) up to the maximum pressure studied.



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*This diagram illustrates the experimental workflow for studying **tricosane** under high pressure.*

Tricosane as a Phase Change Material (PCM)

The thermodynamic data presented in Table 1 is directly relevant to the application of **tricosane** and other paraffins as PCMs for thermal energy storage [5].

- **Principle:** Organic PCMs like **tricosane** store and release large amounts of **latent heat** during their solid-liquid phase transition at a nearly constant temperature, which corresponds to their melting point.
- **Advantages:** Paraffins are favored as PCMs because they are **chemically stable, non-toxic, and exhibit minimal supercooling**. [5] Their main drawback is low thermal conductivity, which is often

mitigated by using composite materials. [5]

- **Application Context:** The enthalpy of fusion data for **tricosane** quantifies its excellent energy storage capacity, a key performance metric when comparing it to other organic, inorganic, or eutectic PCMs. [5]

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References

1. Tricosane - the NIST WebBook [webbook.nist.gov]
2. Tricosane - the NIST WebBook [webbook.nist.gov]
3. (CAS 638-67-5) - Chemical & Physical Properties by Cheméo Tricosane [chemeo.com]
4. - High of a linear chain alkane, pressure behavior tricosane [semanticscholar.org]
5. Paraffin as Phase Change Material [intechopen.com]

To cite this document: Smolecule. [tricosane high pressure behavior vs other hydrocarbons].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b564978#tricosane-high-pressure-behavior-vs-other-hydrocarbons>]

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